

# CC-401 hydrochloride stability and storage conditions

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## Compound of Interest

Compound Name: CC-401 hydrochloride

Cat. No.: B2653734

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## Technical Support Center: CC-401 Hydrochloride

This technical support center provides essential information on the stability and storage of **CC-401 hydrochloride** for researchers, scientists, and drug development professionals. Below you will find frequently asked questions, troubleshooting guides, and detailed protocols to ensure the optimal use of **CC-401 hydrochloride** in your experiments.

## Frequently Asked Questions (FAQs)

Q1: How should I store solid **CC-401 hydrochloride**?

For optimal stability, solid **CC-401 hydrochloride** should be stored under the following conditions:

- Short-term storage: 4°C, sealed tightly and protected from moisture[1].
- Long-term storage: -20°C, sealed tightly and protected from moisture[2].

It is also crucial to prevent exposure to humidity[3].

Q2: What are the recommended storage conditions for **CC-401 hydrochloride** stock solutions?

Stock solutions of **CC-401 hydrochloride** should be stored as follows:

- In solvent: -80°C for up to 6 months or -20°C for up to 1 month[1].

- It is recommended to store solutions in tightly sealed vials and protect them from moisture[1].

Q3: What solvents can I use to dissolve **CC-401 hydrochloride**?

**CC-401 hydrochloride** is soluble in a variety of solvents. The choice of solvent will depend on your specific experimental requirements.

Q4: Are there any special handling precautions I should be aware of?

Yes, it is recommended to handle **CC-401 hydrochloride** with standard laboratory safety precautions. This includes wearing personal protective equipment such as gloves, eye protection, and a lab coat[3]. Ensure good ventilation to avoid inhalation of dust[3]. The compound is hygroscopic, so it is important to minimize its exposure to moisture[1].

## Data Summary

Table 1: Recommended Storage Conditions

Form	Short-Term Storage	Long-Term Storage	Notes
Solid	4°C[1]	-20°C[2][4]	Store sealed and away from moisture[1][3].
Stock Solution	-20°C (1 month)[1]	-80°C (6 months)[1]	Store in a tightly sealed container[1].

Table 2: Solubility of **CC-401 Hydrochloride**

Solvent	Maximum Concentration	Notes
DMSO	100 mg/mL (235.33 mM)[1][5]	Ultrasonic treatment may be needed. Use freshly opened DMSO as it is hygroscopic[1].
Water	12.5 mg/mL (29.42 mM)[1]	Ultrasonic treatment may be needed[1].
Ethanol	2 mg/mL (4.7 mM)[6]	
In Vivo Formulation 1	$\geq 2.5$ mg/mL (5.88 mM)[1]	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline. A clear solution is formed[1].
In Vivo Formulation 2	$\geq 2.5$ mg/mL (5.88 mM)[1]	10% DMSO, 90% (20% SBE- $\beta$ -CD in Saline). A clear solution is formed[1].
In Vivo Formulation 3	$\geq 2.5$ mg/mL (5.88 mM)[1]	10% DMSO, 90% Corn Oil. A clear solution is formed[1].

## Troubleshooting Guide

Issue: Precipitation or phase separation of **CC-401 hydrochloride** in solution.

- Possible Cause: The solubility limit may have been exceeded, or the solution may have been stored improperly.
- Solution: Gentle heating and/or sonication can aid in redissolving the compound[1]. Always ensure that stock solutions are stored at the recommended temperatures (-20°C or -80°C) to maintain stability[1]. When preparing aqueous dilutions, be mindful of the potential for precipitation, as the solubility in aqueous buffers is significantly lower than in organic solvents.

Issue: Suspected degradation of **CC-401 hydrochloride**.

- Possible Cause: The compound may have been exposed to conditions that promote degradation, such as extreme pH, high temperatures, or light.

- **Solution:** To assess the stability of **CC-401 hydrochloride** under your specific experimental conditions, a forced degradation study can be performed. This involves exposing the compound to various stress conditions.

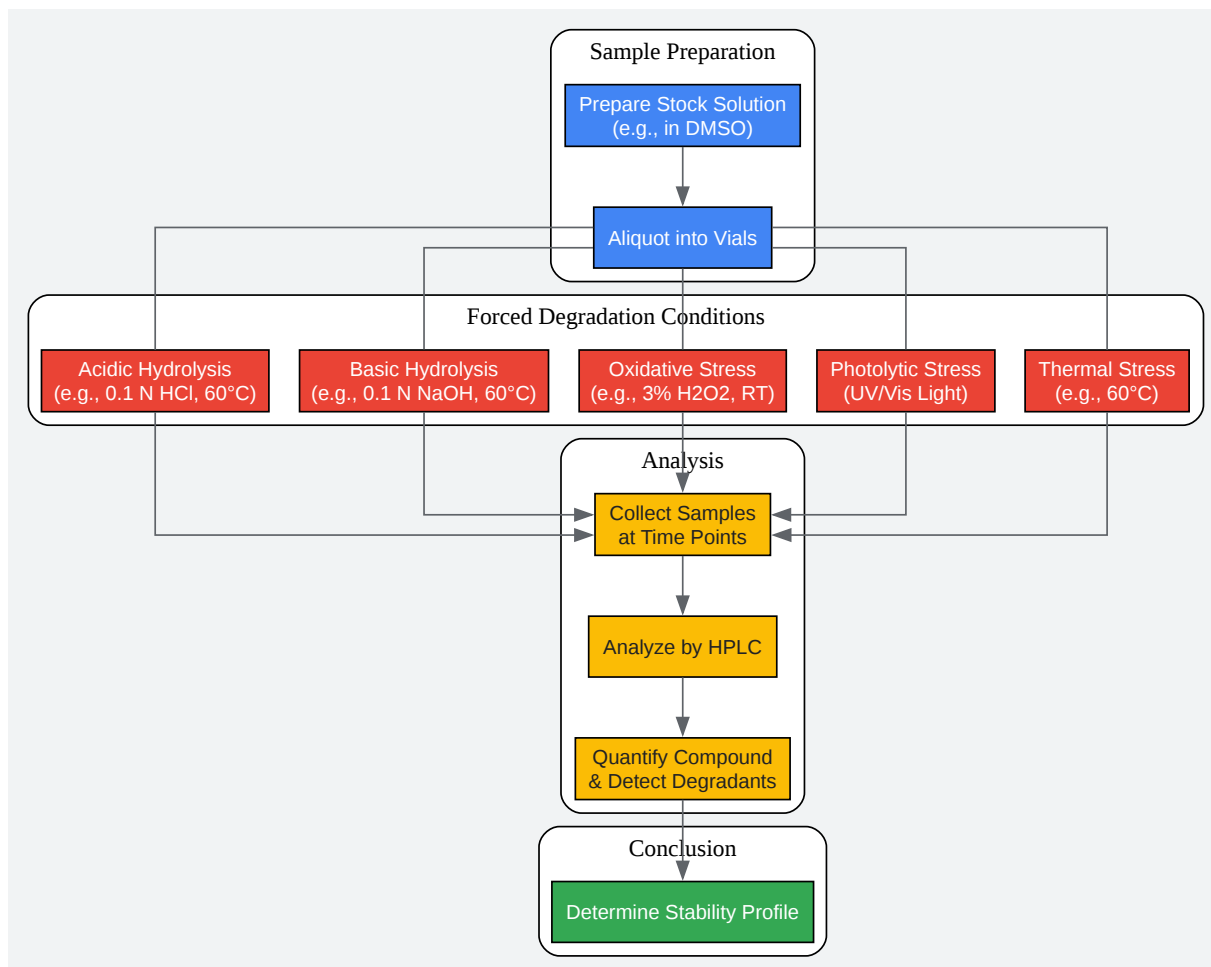
## Experimental Protocols

### Protocol: Forced Degradation Study for **CC-401 Hydrochloride**

This protocol provides a general framework for assessing the stability of **CC-401 hydrochloride**.

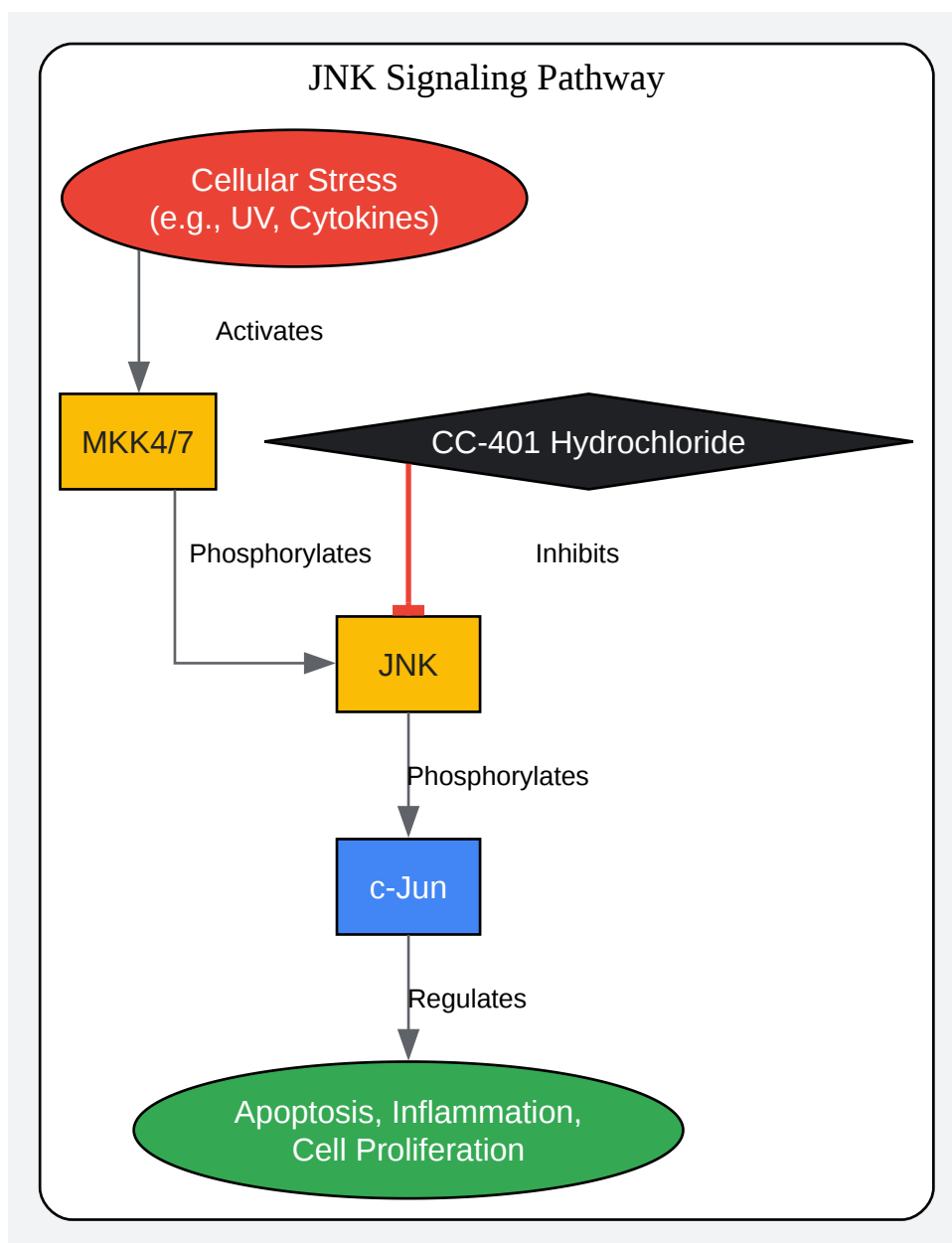
- **Preparation of Stock Solution:** Prepare a stock solution of **CC-401 hydrochloride** in an appropriate solvent, such as DMSO, at a known concentration.
- **Stress Conditions:** Aliquot the stock solution into separate vials and expose them to the following stress conditions:
  - **Acidic Hydrolysis:** Add 0.1 N HCl and incubate at a controlled temperature (e.g., 60°C).
  - **Basic Hydrolysis:** Add 0.1 N NaOH and incubate at a controlled temperature (e.g., 60°C).
  - **Oxidative Degradation:** Add 3% hydrogen peroxide and keep at room temperature.
  - **Photostability:** Expose the solution to a light source that provides both UV and visible light (as per ICH Q1B guidelines).
  - **Thermal Stress:** Incubate the solution at an elevated temperature (e.g., 60°C).
- **Time Points:** Collect samples at various time points (e.g., 0, 2, 4, 8, 24 hours).
- **Analysis:** Analyze the samples using a stability-indicating method, such as High-Performance Liquid Chromatography (HPLC), to quantify the remaining amount of **CC-401 hydrochloride** and detect any degradation products.
- **Data Interpretation:** Compare the results from the stressed samples to a control sample stored under recommended conditions to determine the extent of degradation under each condition.

## Visualizations



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Caption: Workflow for assessing the stability of a small molecule inhibitor.



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Caption: Inhibition of the JNK signaling pathway by **CC-401 hydrochloride**.

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